

# An In-depth Technical Guide to 1-Propylcyclohexanol: Properties, Synthesis, and Analysis

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## Compound of Interest

Compound Name: 1-Propylcyclohexanol

Cat. No.: B1594168

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## Abstract

**1-Propylcyclohexanol** is a tertiary alcohol with potential applications in organic synthesis and as an intermediate in the preparation of more complex molecules. This technical guide provides a comprehensive overview of its chemical and physical properties, a detailed experimental protocol for its synthesis via the Grignard reaction, and methods for its analytical characterization. While direct biological activity data for **1-Propylcyclohexanol** is not extensively documented in publicly available literature, its structural motif is relevant in medicinal chemistry, positioning it as a potentially useful building block for drug discovery and development programs.

## Chemical and Physical Properties

**1-Propylcyclohexanol**, with the IUPAC name 1-propylcyclohexan-1-ol, is a cyclic tertiary alcohol.<sup>[1]</sup> Its fundamental properties are summarized in the tables below, providing a ready reference for laboratory and research applications.

## Table 1: General and Chemical Properties

Property	Value	Source(s)
IUPAC Name	1-propylcyclohexan-1-ol	<a href="#">[1]</a>
Molecular Formula	C <sub>9</sub> H <sub>18</sub> O	<a href="#">[1]</a>
Molecular Weight	142.24 g/mol	<a href="#">[1]</a>
CAS Number	5445-24-9	<a href="#">[1]</a>
Canonical SMILES	CCCC1(CCCCC1)O	<a href="#">[1]</a>
InChI	InChI=1S/C9H18O/c1-2-6-9(10)7-4-3-5-8-9/h10H,2-8H2,1H3	<a href="#">[1]</a>
XLogP3	2.4	<a href="#">[1]</a>
Topological Polar Surface Area	20.2 Å <sup>2</sup>	<a href="#">[1]</a>
Rotatable Bond Count	2	
Hydrogen Bond Donor Count	1	<a href="#">[1]</a>
Hydrogen Bond Acceptor Count	1	<a href="#">[1]</a>

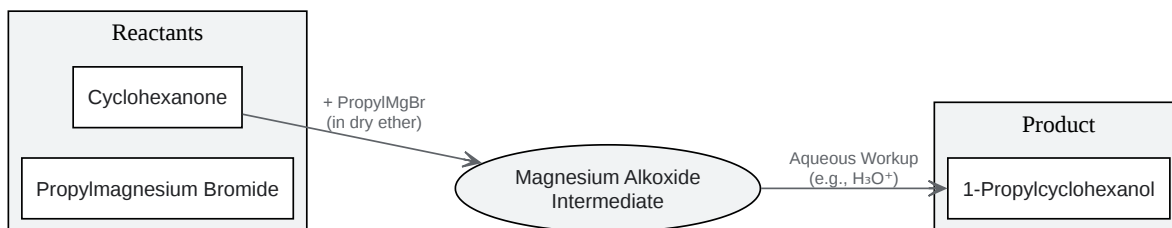
**Table 2: Physical Properties**

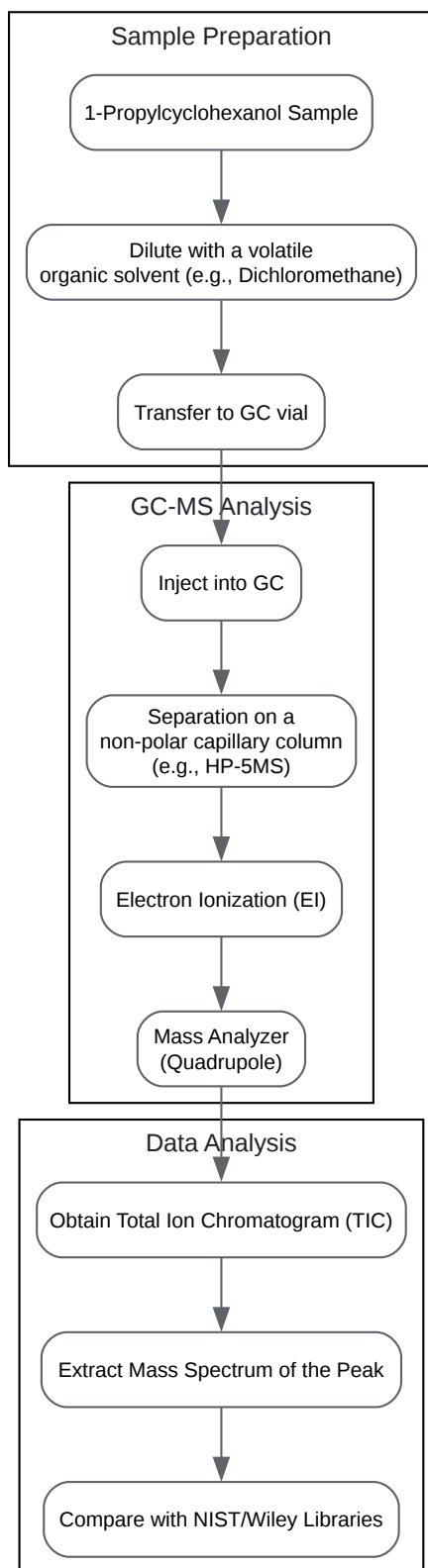
Property	Value	Source(s)
Appearance	Colorless liquid (presumed)	
Boiling Point	~209.85 °C (estimate)	
Melting Point	~36.9 °C (estimate)	
Density	~0.934 g/cm <sup>3</sup>	
Flash Point	~76.5 °C	
Vapor Pressure	~0.116 mmHg at 25 °C	
Refractive Index	~1.468	
Solubility	Slightly soluble in water	

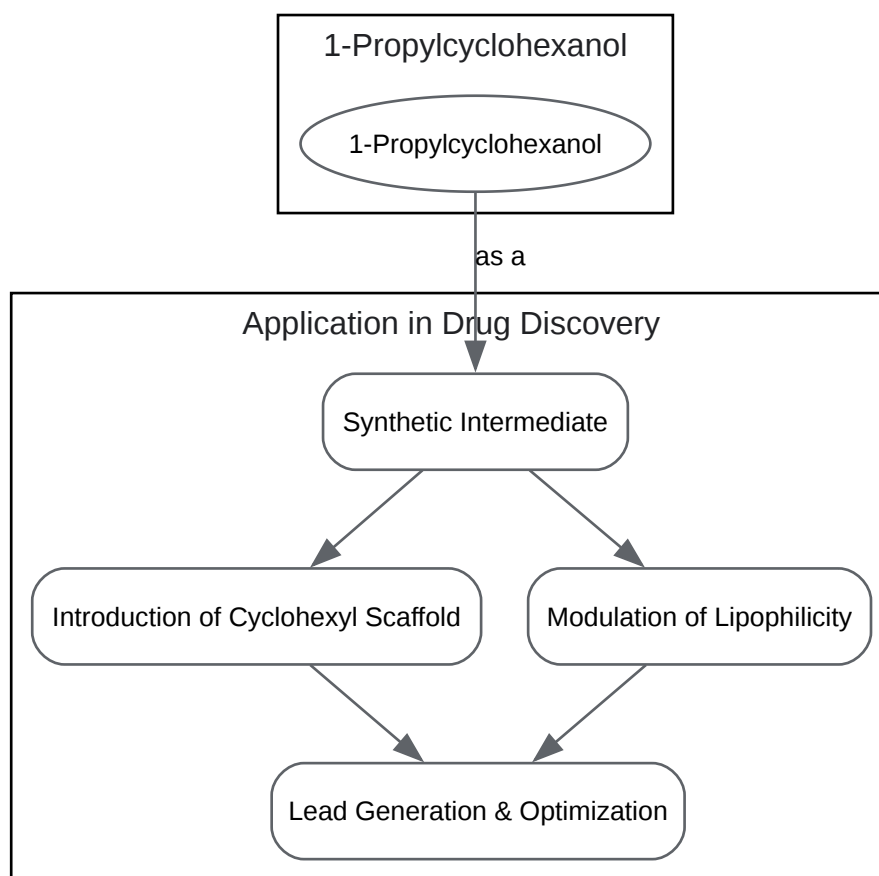
# Synthesis of 1-Propylcyclohexanol via Grignard Reaction

The most common and efficient method for the synthesis of **1-Propylcyclohexanol** is the Grignard reaction, which involves the nucleophilic addition of a propyl Grignard reagent to cyclohexanone. This reaction is a cornerstone of carbon-carbon bond formation in organic chemistry.

## Reaction Scheme







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## References

- 1. 1-Propylcyclohexanol | C<sub>9</sub>H<sub>18</sub>O | CID 138504 - PubChem [pubchem.ncbi.nlm.nih.gov]
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